

Application Note: Quantification of Dioxybenzone using a Validated HPLC-UV Method

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Compound of Interest

Compound Name: Dioxybenzone (Standard)

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of dioxybenzone in cosmetic formulations. The described protocol offers a clear and reproducible methodology for sample preparation, chromatographic separation, and data analysis. All quantitative data and validation parameters are summarized for easy reference.

Introduction

Dioxybenzone (benzophenone-8) is an organic compound used as a sunscreen agent to absorb UVB and short-wave UVA radiation.[1][2] Accurate quantification of dioxybenzone in cosmetic and pharmaceutical products is crucial for quality control and to ensure compliance with regulatory limits. High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis of UV filters in cosmetic products due to its high resolution, sensitivity, and accuracy.[3] This document provides a detailed protocol for the quantification of dioxybenzone using an isocratic HPLC-UV system.

Chemical Information

Chemical Name	Dioxybenzone (Benzophenone-8)
Molecular Formula	C ₁₄ H ₁₂ O ₄
Molecular Weight	244.24 g/mol
UV Absorption	Peak absorption at approximately 288 nm and 352 nm.[4]

Experimental Protocol

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The following parameters have been optimized for the separation and quantification of dioxybenzone.

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and 0.1% Formic Acid in Water (v/v)
Elution Mode	Isocratic or Gradient
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detection Wavelength	288 nm

Reagents and Materials

- Dioxybenzone analytical standard (≥98.0% purity)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (ACS reagent grade)
- Deionized water (18.2 MΩ·cm)
- 0.45 µm syringe filters

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 100 mg of dioxybenzone reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 50 µg/mL.

Sample Preparation

- Accurately weigh approximately 1.0 g of the cosmetic cream or lotion into a 50 mL volumetric flask.
- Add approximately 30 mL of methanol and sonicate for 15 minutes to disperse the sample and extract the dioxybenzone.
- Allow the solution to cool to room temperature and then dilute to the mark with methanol.
- Centrifuge an aliquot of the solution at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, further dilute the filtered sample with the mobile phase to bring the concentration of dioxybenzone within the calibration range.

Method Validation

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines, evaluating specificity, linearity, accuracy, precision, limit of detection (LOD),

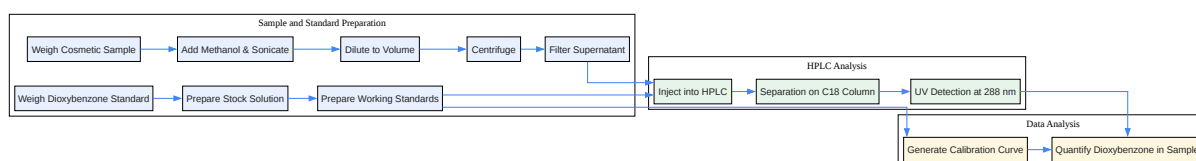
and limit of quantification (LOQ).

Quantitative Data Summary

Validation Parameter	Result
Linearity (Concentration Range)	1 - 50 µg/mL
Correlation Coefficient (r^2)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL

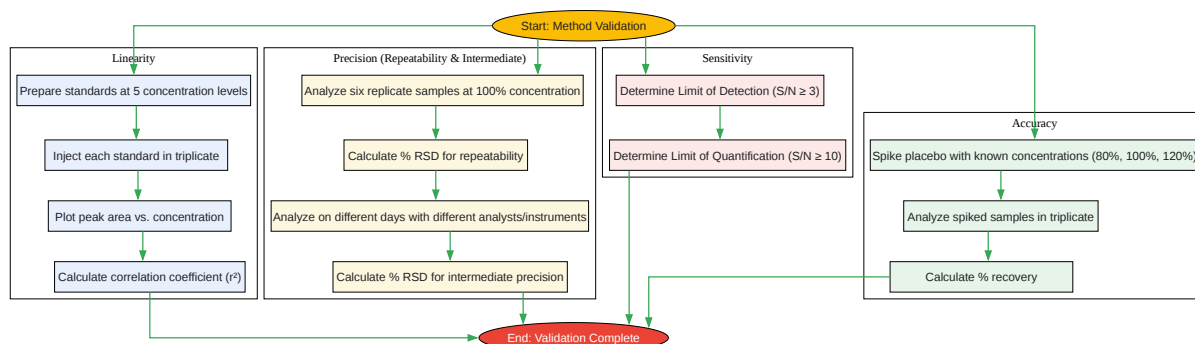
Experimental Workflow and Diagrams

The following diagrams illustrate the key workflows for this analytical method.



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Caption: Experimental workflow from sample preparation to data analysis.



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Caption: Logical workflow for the validation of the HPLC method.

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